

Essential Safety and Logistical Guidance for Handling iCRT 14

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Compound of Interest

Compound Name: iCRT 14

Cat. No.: B1674363

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **iCRT 14**, a potent inhibitor of β -catenin-responsive transcription. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical and Physical Properties of iCRT 14

A summary of the key quantitative data for **iCRT 14** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	375.44 g/mol	[1]
Formula	C ₂₁ H ₁₇ N ₃ O ₂ S	[1]
Purity	≥98%	[1]
Solubility	Soluble to 75 mM in DMSO	[1]
Storage Temperature	+4°C	[1]
CAS Number	677331-12-3	[1]
Physical Form	Solid powder	
Appearance	Yellow to orange	
Storage Class	Combustible Solids	

Personal Protective Equipment (PPE) and Handling

Given that **iCRT 14** is a potent small molecule inhibitor, and specific handling guidelines are not readily available, a cautious approach based on handling similarly hazardous compounds is mandatory. The following PPE and handling procedures are required:

Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption. The outer glove should be changed immediately upon contamination.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes of iCRT 14 solutions or airborne powder particles.
Body Protection	A fully buttoned lab coat. A disposable gown is recommended when handling larger quantities or during procedures with a high risk of splashing.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) is required when handling the solid form of iCRT 14 to prevent inhalation of the powder.	iCRT 14 is a potent compound, and inhalation of the powder poses a significant health risk.

Handling Procedures

Working with Solid iCRT 14:

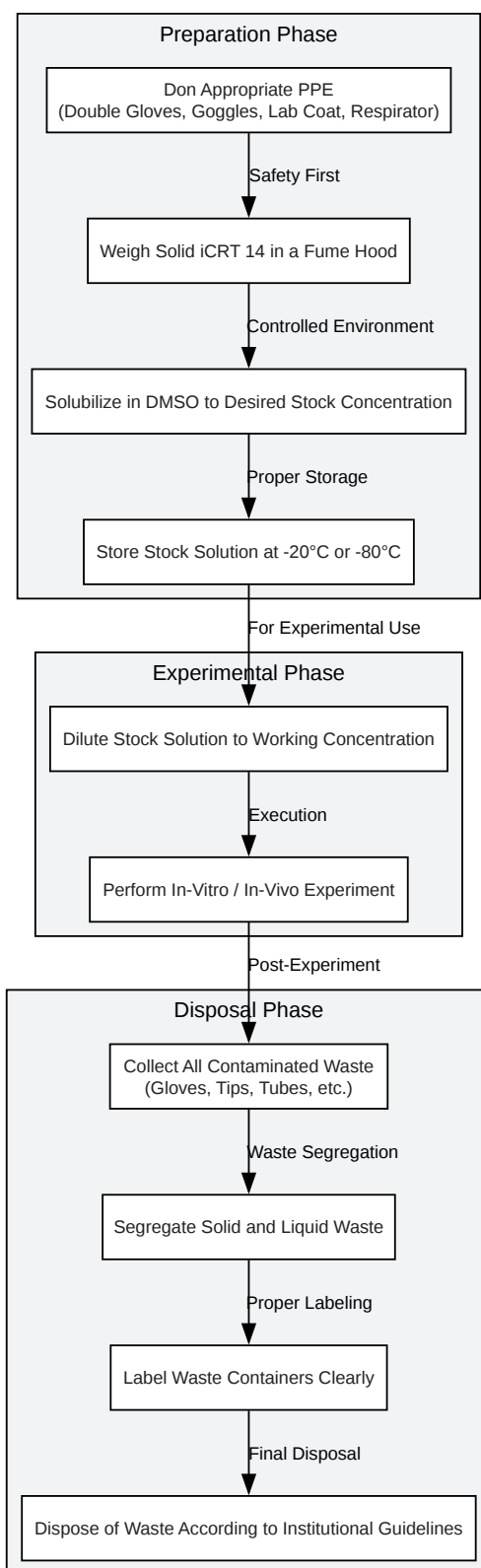
- **Designated Area:** All weighing and handling of solid **iCRT 14** must be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to control airborne particles.
- **Dispensing:** Use appropriate tools (e.g., spatulas) to handle the powder. Avoid creating dust.
- **Cleaning:** After handling, decontaminate the work area with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated materials as hazardous waste.

Working with iCRT 14 in Solution (e.g., in DMSO):

- Solubilization: Prepare **iCRT 14** solutions in a chemical fume hood.
- Handling: Always wear double nitrile gloves and eye protection when handling solutions containing **iCRT 14**. Be aware that DMSO can facilitate the absorption of chemicals through the skin.
- Spills: In case of a spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste. Decontaminate the spill area thoroughly.

Experimental Workflow for Handling iCRT 14

The following diagram outlines the standard workflow for preparing and using **iCRT 14** in a laboratory setting, emphasizing the integration of safety measures at each step.



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Caption: Experimental Workflow for Safe Handling of iCRT 14.

Disposal Plan

Proper disposal of **iCRT 14** and all contaminated materials is critical to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Collection

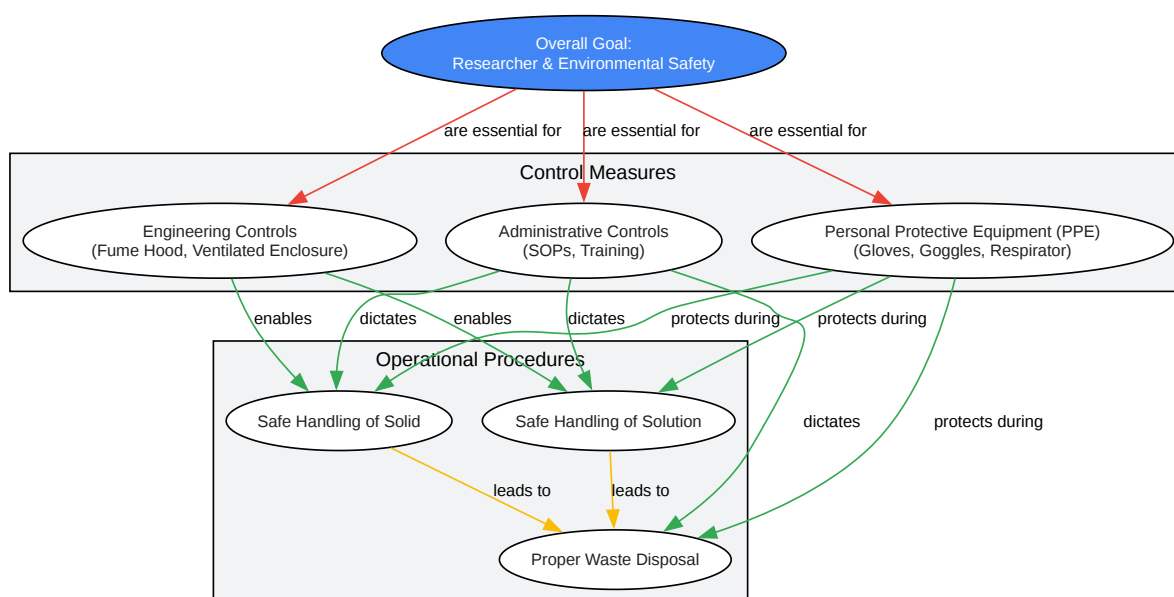
- **Solid Waste:** All disposable items that have come into contact with **iCRT 14** (e.g., gloves, pipette tips, tubes, weighing paper) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused or waste solutions of **iCRT 14** (in DMSO or other solvents) must be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless permitted by your institution's environmental health and safety (EHS) office.
- **Sharps:** Needles, syringes, or other sharps contaminated with **iCRT 14** must be disposed of in a designated sharps container for chemical contamination.

Disposal Procedure

- **Labeling:** All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**iCRT 14**"), the solvent used (e.g., "DMSO"), and the approximate concentration and volume.
- **Storage:** Store waste containers in a designated, secure area away from general lab traffic until they are collected for disposal.
- **Consult EHS:** Follow your institution's specific guidelines for the disposal of potent small molecule inhibitors. Contact your Environmental Health and Safety (EHS) department for pickup and disposal procedures. Do not pour any **iCRT 14** waste down the drain.

Logical Relationship of Safety Procedures

The following diagram illustrates the hierarchical and interconnected nature of the safety procedures for handling **iCRT 14**.



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Caption: Interrelationship of Safety Controls and Procedures for iCRT 14.

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References

- 1. rndsystems.com [rndsystems.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Guidance for Handling iCRT 14]. BenchChem, [2025]. [Online PDF]. Available at:

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